

Spectroscopic Profile of cis-3-Methyl-3-hexene: A Technical Guide

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Compound of Interest

Compound Name: *cis-3-Methyl-3-hexene*

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This technical guide provides a comprehensive overview of the spectroscopic data for **cis-3-Methyl-3-hexene** (CAS RN: 4914-89-0), a seven-carbon alkene. This document is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development, offering a centralized resource for the compound's nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Executive Summary

cis-3-Methyl-3-hexene is a volatile, flammable liquid with the molecular formula C_7H_{14} . Accurate and detailed spectroscopic data is crucial for its identification, characterization, and quality control in various research and industrial applications. This guide presents a summary of its 1H NMR, ^{13}C NMR, IR, and mass spectral data in clearly structured tables, accompanied by detailed experimental protocols and visualizations to aid in understanding its chemical structure and properties.

Spectroscopic Data

The following sections provide a detailed analysis of the spectroscopic data obtained for **cis-3-Methyl-3-hexene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The ^1H and ^{13}C NMR spectra of **cis-3-Methyl-3-hexene** provide detailed information about the connectivity and chemical environment of each atom.

^1H NMR (Proton NMR) Data

While a publicly available, fully assigned ^1H NMR spectrum with experimental chemical shifts and coupling constants for **cis-3-Methyl-3-hexene** is not readily available in spectral databases, a predicted spectrum can be generated based on established empirical parameters and computational models. The predicted data provides a reliable estimate for the expected proton resonances.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Predicted Coupling Constant (Hz)
H-1 (CH_3)	0.95	Triplet (t)	7.5
H-2 (CH_2)	2.05	Quintet (quint)	7.5
H-4 (CH)	5.15	Triplet (t)	7.1
H-5 (CH_2)	2.00	Quintet (quint)	7.4
H-6 (CH_3)	0.92	Triplet (t)	7.4
3- CH_3	1.62	Singlet (s)	-

^{13}C NMR (Carbon-13) NMR Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. A ^{13}C NMR spectrum for **cis-3-Methyl-3-hexene** is available from various sources, including ChemicalBook and SpectraBase.[\[1\]](#)[\[2\]](#)

Carbon Assignment	Chemical Shift (ppm)
C-1	14.2
C-2	21.5
C-3	134.5
C-4	124.0
C-5	29.8
C-6	13.9
3-CH ₃	23.4

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **cis-3-Methyl-3-hexene** is available from the NIST WebBook.^[3] The characteristic absorption bands are summarized below.

Frequency (cm ⁻¹)	Intensity	Assignment
2965	Strong	C-H stretch (sp ³)
2875	Strong	C-H stretch (sp ³)
1665	Medium	C=C stretch (alkene)
1460	Medium	C-H bend (CH ₂)
1380	Medium	C-H bend (CH ₃)
~700	Medium, Broad	=C-H bend (cis-alkene)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The mass spectrum of 3-methyl-3-hexene (isomer not specified) is available from the NIST WebBook.^[4] The molecular ion and major fragments are listed below.

m/z	Relative Abundance (%)	Possible Fragment
98	25	$[\text{C}_7\text{H}_{14}]^+$ (Molecular Ion)
83	15	$[\text{C}_6\text{H}_{11}]^+$
69	100	$[\text{C}_5\text{H}_9]^+$
55	60	$[\text{C}_4\text{H}_7]^+$
41	75	$[\text{C}_3\text{H}_5]^+$

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

A sample of **cis-3-Methyl-3-hexene** (5-10 mg for ^1H NMR, 20-50 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., CDCl_3 , 0.5-0.7 mL) in a standard 5 mm NMR tube. The spectrum is recorded on a 400 MHz or higher field NMR spectrometer. For ^1H NMR, standard acquisition parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, a relaxation delay of 1-5 seconds, and 8-16 scans. For ^{13}C NMR, a greater number of scans is typically required to achieve a good signal-to-noise ratio. Data processing involves Fourier transformation of the free induction decay (FID), phase correction, and baseline correction.

Infrared (IR) Spectroscopy

A neat liquid sample of **cis-3-Methyl-3-hexene** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film. The spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer, typically over the range of $4000\text{-}400\text{ cm}^{-1}$. A background spectrum of the clean salt plates is recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

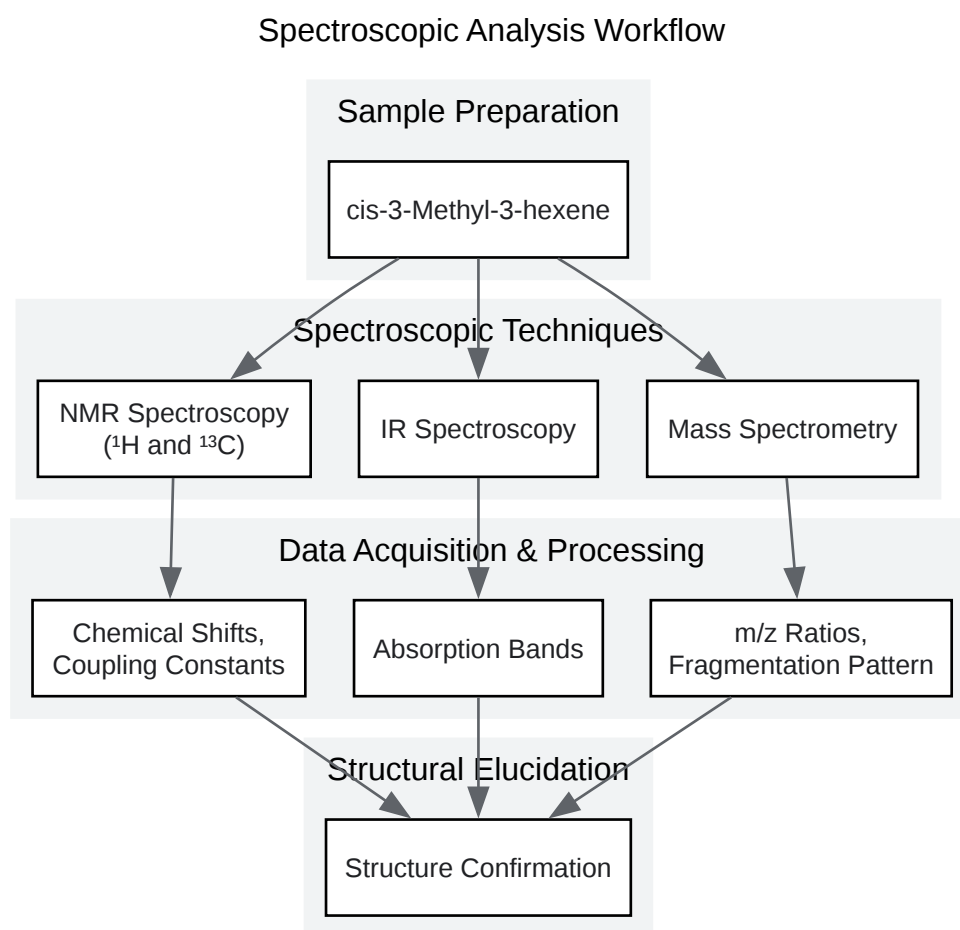
The mass spectrum is obtained using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation. For electron ionization (EI),

the sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV). The resulting positively charged fragments are accelerated, separated by their mass-to-charge ratio (m/z) in a magnetic or electric field, and detected.

Visualizations

To further illustrate the concepts discussed, the following diagrams are provided.

Caption: Molecular structure of **cis-3-Methyl-3-hexene**.



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Caption: A conceptual workflow for the spectroscopic analysis of **cis-3-Methyl-3-hexene**.

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References

- 1. CIS-3-METHYL-3-HEXENE(4914-89-0) ¹³C NMR spectrum [chemicalbook.com]
- 2. 3-Hexene, 3-methyl-, (Z)- [webbook.nist.gov]
- 3. 3-Methyl-3-hexene [webbook.nist.gov]
- 4. 3-Methyl-3-hexene [webbook.nist.gov]
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